

# Molecular weight and formula of Acid yellow 61

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An In-depth Technical Guide to C.I. Acid Yellow 61

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

C.I. **Acid Yellow 61** is a synthetic monoazo dye belonging to the acid dye category.[1] Such dyes are primarily utilized for coloring protein fibers like wool and silk, as well as synthetic polyamides such as nylon.[1] Its chemical structure contains sulfonic acid groups, which impart water solubility and allow for its application in aqueous dyeing processes. This guide provides a comprehensive overview of the chemical and physical properties of **Acid Yellow 61**, a general description of its synthesis, and a discussion of its applications and toxicological profile based on the current scientific literature.

# **Chemical and Physical Properties**

The fundamental characteristics of **Acid Yellow 61** are summarized in the table below, providing key data for researchers and professionals working with this compound.



Property	Value	Reference
CI Name	Acid Yellow 61	[2]
CI Number	18968	[1]
CAS Number	12217-38-8	[2]
Molecular Formula	C24H20Cl2N5NaO6S2	[2]
Molecular Weight	632.47 g/mol	[2]
Appearance	Yellow Powder	[2]
Solubility	Soluble in water (35 g/L at 90 °C)	[2]

# **Synthesis and Manufacturing**

The synthesis of **Acid Yellow 61** follows a typical two-step process characteristic of azo dye production: diazotization followed by an azo coupling reaction.[2]

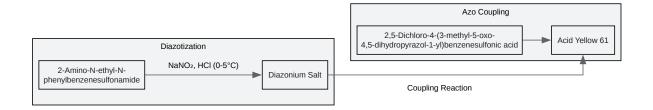
A general outline of the manufacturing process is as follows:

- Diazotization: The process begins with the diazotization of an aromatic amine, specifically 2-Amino-N-ethyl-N-phenylbenzenesulfonamide. This reaction is typically carried out in an acidic medium at low temperatures to form a diazonium salt.
- Azo Coupling: The resulting diazonium salt is then coupled with 2,5-Dichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid to form the final Acid Yellow 61 dye.[2]

Disclaimer: Detailed, step-by-step experimental protocols for the laboratory synthesis and purification of **Acid Yellow 61** are not readily available in the public domain. The provided description is a general overview of the industrial manufacturing process.

Below is a generalized workflow for the synthesis of **Acid Yellow 61**.





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Caption: Generalized synthesis workflow for Acid Yellow 61.

## **Experimental Protocols**

Detailed experimental protocols for the synthesis, purification, and analysis of **Acid Yellow 61** are not widely published. However, general methods for the analysis of acid dyes can be adapted.

#### **Analytical Methods**

A study on the rapid determination of 61 acid dyes, including **Acid Yellow 61**, in various food matrices utilized ultrahigh-performance liquid chromatography-quadrupole Orbitrap mass spectrometry (UHPLC-Q-Orbitrap-MS).[3][4][5] This method allows for the simultaneous identification and quantification of these dyes. The characteristic ion fragments of the acid dyes are used for preliminary qualitative analysis.[3][4][5]

# **Toxicological Profile**

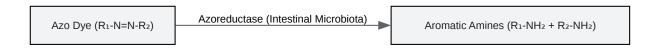
The toxicological properties of azo dyes are of significant interest, particularly concerning their metabolism and potential for carcinogenesis.

#### **Metabolism of Azo Dyes**

The primary metabolic pathway for azo dyes involves the reductive cleavage of the azo bond (-N=N-).[6][7][8] This process is primarily carried out by azoreductases produced by intestinal microbiota.[7] The reduction of the azo linkage results in the formation of aromatic amines.[6]



The general metabolic pathway is illustrated below.



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**Caption:** General metabolic pathway of azo dyes.

## Carcinogenicity

While most azo dyes themselves are not carcinogenic, some of the aromatic amines produced through their metabolism can be genotoxic and carcinogenic.[7][8] The carcinogenicity of these metabolites is a primary concern in the toxicological assessment of azo dyes. It is important to note that the toxicological profile is specific to the individual aromatic amines formed.

Note: No specific signaling pathways related to the toxicology of **Acid Yellow 61** have been identified in the reviewed literature. The discussion above pertains to the general toxicology of the azo dye class.

## **Applications**

**Acid Yellow 61** is primarily used in the textile and leather industries.

- Textile Dyeing: It is used for dyeing wool, silk, and polyamide fibers, as well as their blends.

  [2] It is also suitable for the direct and discharge printing of wool and silk fabrics.[2]
- Leather Coloring: This dye is also utilized in the coloring of leather.
- Research Applications: In a research context, Acid Yellow 61 has been mentioned in the
  preparation of composite dyes for nylon ultrafine leather and in the development of
  supramolecular structure pigments.[9]

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